

Heptyl propionate thermophysical property data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heptyl propionate*

Cat. No.: *B1594045*

[Get Quote](#)

An In-Depth Technical Guide to the Thermophysical Properties of **Heptyl Propionate**

This technical guide provides a comprehensive overview of the thermophysical property data for **heptyl propionate**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data in structured tables, details relevant experimental methodologies, and includes a visualization of the experimental workflow.

Introduction to Heptyl Propionate

Heptyl propionate (also known as n-heptyl propanoate) is an organic ester with the chemical formula $C_{10}H_{20}O_2$. It is a colorless liquid with a fruity odor, reminiscent of pears or apricots.[\[1\]](#)[\[2\]](#) Its pleasant scent leads to its use in the fragrance and flavor industry.[\[1\]](#) Beyond its aromatic applications, understanding its thermophysical properties is crucial for its use as a solvent, a reactant in chemical syntheses, or in the formulation of various products.

Thermophysical Property Data

The following tables summarize the key thermophysical properties of **heptyl propionate**, compiled from various sources.

Table 1: Identification and Physical Properties

Property	Value	Source(s)
IUPAC Name	Heptyl propanoate	[1]
Synonyms	n-Heptyl propionate, Propanoic acid, heptyl ester	[2] [3] [4]
CAS Number	2216-81-1	[2] [3] [4]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1] [3] [4]
Molecular Weight	172.27 g/mol	[1] [5]
Appearance	Colorless liquid with a fruity, floral, apricot-like odor	[1] [2] [5]
Melting Point	-50.9 °C (-59.6 °F; 222.25 K)	[2] [3]
Boiling Point	209.7 - 210.04 °C (409.5 - 410.1 °F; 482.85 - 483.19 K) at 760 mmHg	[2] [3] [4] [6]
Flash Point	79.44 - 79.8 °C (175 °F) (Tag Closed Cup)	[3] [4] [7]

Table 2: Density and Refractive Index

Property	Value	Temperature (°C)	Pressure (atm)	Source(s)
Density	0.8636 - 0.874 g/cm ³	20 - 25	1	[2] [3] [4] [6]
Specific Gravity	0.864 - 0.868	25	1	[7]
Refractive Index	1.4137 - 1.422	20	1	[2] [3] [6]

Table 3: Thermodynamic and Transport Properties

Property	Value	Temperature (°C)	Pressure (atm)	Source(s)
Vapor Pressure	0.2 mmHg	25	-	[4][7]
Viscosity (Liquid)	Data available as a function of temperature	-	-	[8]
Thermal Conductivity (Liquid)	Data available as a function of temperature	-	-	[8]
Specific Heat Capacity (Liquid)	Data available as a function of temperature	-	-	[8]
Enthalpy of Vaporization	Data available as a function of temperature	-	-	[8]

Experimental Protocols

This section outlines the general experimental methodologies for the synthesis, purification, and determination of the key thermophysical properties of **heptyl propionate**.

Synthesis: Fischer Esterification

Heptyl propionate is typically synthesized via Fischer esterification, which involves the reaction of a carboxylic acid (propanoic acid) with an alcohol (1-heptanol) in the presence of an acid catalyst, commonly sulfuric acid.

Procedure:

- Reactant Mixture: Propanoic acid and a molar excess of 1-heptanol are combined in a round-bottom flask.
- Catalyst Addition: A small amount of concentrated sulfuric acid is carefully added to the mixture.

- Reflux: The reaction mixture is heated to reflux. The reflux apparatus, equipped with a condenser, prevents the loss of volatile reactants and products by condensing them back into the reaction flask.
- Reaction Monitoring: The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of reactants and the formation of the ester.

Purification

Following the synthesis, the crude **heptyl propionate** must be purified to remove unreacted starting materials, the acid catalyst, and byproducts.

1. Extraction:

- The reaction mixture is first cooled to room temperature.
- It is then transferred to a separatory funnel and washed sequentially with:
 - Water to remove the bulk of the sulfuric acid and any water-soluble components.
 - A weak base solution, such as aqueous sodium bicarbonate, to neutralize any remaining acidic components.
 - Brine (saturated aqueous sodium chloride) to reduce the solubility of the ester in the aqueous layer and aid in phase separation.
- The organic layer, containing the **heptyl propionate**, is then separated.

2. Drying:

- The collected organic layer is dried over an anhydrous drying agent, such as anhydrous magnesium sulfate or sodium sulfate, to remove any residual water.
- The drying agent is subsequently removed by filtration.

3. Distillation:

- The final purification of **heptyl propionate** is achieved by fractional distillation.
- This technique separates liquids based on differences in their boiling points. **Heptyl propionate** is collected as the fraction that distills at its characteristic boiling point, leaving behind less volatile impurities.

Determination of Thermophysical Properties

1. Melting and Boiling Point:

- Melting Point: The melting point of a solidified sample of **heptyl propionate** can be determined using a melting point apparatus. A small amount of the solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded.
- Boiling Point: The boiling point is determined by heating the liquid in a distillation apparatus and measuring the temperature at which the vapor and liquid phases are in equilibrium at a given pressure.

2. Density and Viscosity:

- Density: The density of liquid **heptyl propionate** can be measured using a pycnometer or a vibrating tube densimeter, which offers high precision.
- Viscosity: The dynamic viscosity can be determined using various types of viscometers, such as a capillary viscometer or a rotational viscometer. These instruments measure the fluid's resistance to flow under controlled conditions.

3. Specific Heat Capacity:

- The specific heat capacity is measured using a calorimeter. A known mass of the liquid is heated by a known amount of energy, and the resulting temperature change is measured. The specific heat capacity is then calculated from these values.

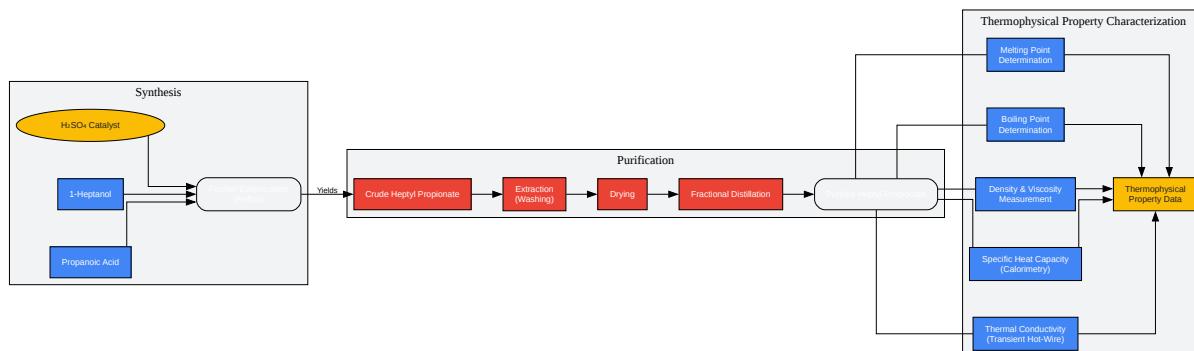
4. Thermal Conductivity:

- The transient hot-wire method is a common technique for measuring the thermal conductivity of liquids. A thin platinum wire immersed in the liquid is heated by a constant current, and the

rate of temperature increase of the wire is measured. The thermal conductivity of the liquid is then determined from the temperature rise as a function of time.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow from the synthesis of **heptyl propionate** to its purification and the subsequent characterization of its thermophysical properties.



[Click to download full resolution via product page](#)

*Workflow for Synthesis, Purification, and Characterization of **Heptyl Propionate**.*

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A transient hot-wire method for measuring the thermal conductivity of gases and liquids | Semantic Scholar [semanticscholar.org]
- 2. scienceready.com.au [scienceready.com.au]
- 3. Esters and Esterification Chemistry Tutorial [ausetute.com.au]
- 4. Specific heat of a liquid using calorimeter, Physics by Unacademy [unacademy.com]
- 5. inldigitallibrary.inl.gov [inldigitallibrary.inl.gov]
- 6. youtube.com [youtube.com]
- 7. Determination of Fluid Density and Viscosity by Analyzing Flexural Wave Propagations on the Vibrating Micro-Cantilever - PMC [pmc.ncbi.nlm.nih.gov]
- 8. csub.edu [csub.edu]
- To cite this document: BenchChem. [Heptyl propionate thermophysical property data]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1594045#heptyl-propionate-thermophysical-property-data>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com